

# Technical Support Center: Purification of 4-Chloro-2-nitroaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-2-nitroaniline

Cat. No.: B028928

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the purification of crude **4-Chloro-2-nitroaniline** (CAS: 89-63-4).

## Frequently Asked Questions (FAQs)

**Q1:** What are the basic physical properties of **4-Chloro-2-nitroaniline**?

**A1:** **4-Chloro-2-nitroaniline** is typically an orange or bright orange crystalline powder.[\[1\]](#)[\[2\]](#) Key physical properties are summarized in the table below.

**Q2:** What are the common impurities in crude **4-Chloro-2-nitroaniline**?

**A2:** Common impurities often depend on the synthetic route. A frequent method of synthesis involves the amination of 1,4-dichloro-2-nitrobenzene.[\[2\]](#) Therefore, unreacted starting materials can be a significant impurity.[\[3\]](#) Other potential impurities include isomers (like 2-chloro-4-nitroaniline) and byproducts from side reactions.

**Q3:** Which purification techniques are most effective for **4-Chloro-2-nitroaniline**?

**A3:** The most common and effective purification techniques are recrystallization and column chromatography.[\[4\]](#) Recrystallization is often sufficient if the impurities have different solubilities than the desired product.[\[4\]](#) Column chromatography is used for separating impurities with similar polarities.[\[4\]](#)[\[5\]](#)

Q4: What are the primary safety concerns when handling **4-Chloro-2-nitroaniline**?

A4: **4-Chloro-2-nitroaniline** is highly toxic. It is fatal if swallowed, in contact with skin, or if inhaled.<sup>[6][7]</sup> It may also cause damage to organs through prolonged or repeated exposure.<sup>[7][8]</sup> Always handle this chemical in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.<sup>[6][7]</sup>

## Data Presentation

Table 1: Physical and Chemical Properties of **4-Chloro-2-nitroaniline**

Property	Value	Reference
CAS Number	89-63-4	[6][9]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> CIN <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	172.57 g/mol	[1][7]
Appearance	Bright orange powder or orange crystals	[1][2]
Melting Point	116-119 °C (241-243 °F)	[1][2][10][11]
Water Solubility	Insoluble (<1 mg/mL at 22 °C)	[1][2][12]
Purity (Commercial)	≥98.0% to 99%	[8][11][13]

Table 2: Solubility of **4-Chloro-2-nitroaniline** in Various Solvents

The mole fraction solubility increases with rising temperature in all listed solvents.<sup>[3][14][15]</sup>

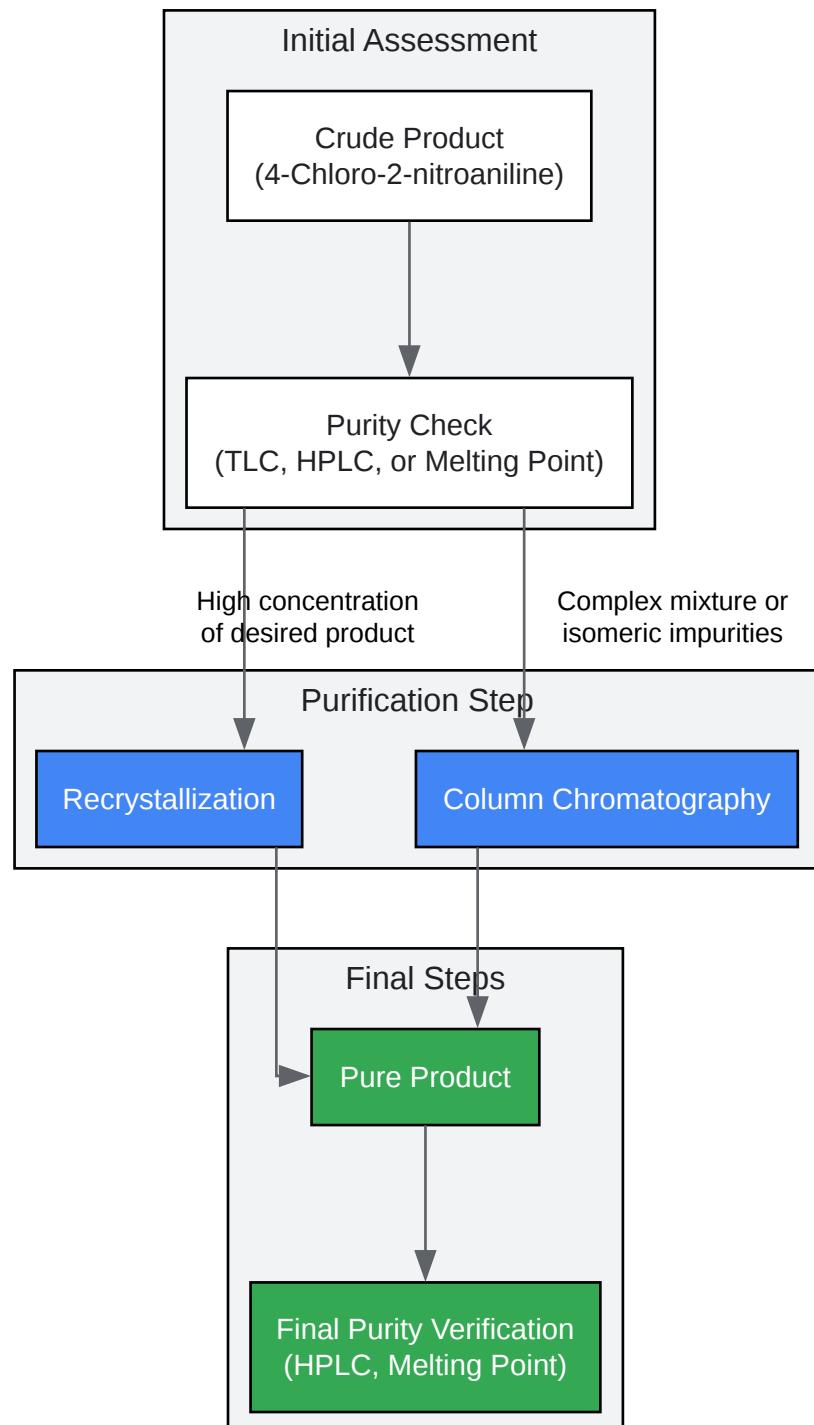
The general order of solubility at a given temperature is: NMP > ethyl acetate/acetonitrile > 1,4-dioxane > methanol > ethanol > n-propanol > isopropanol > n-butanol > ethylene glycol > cyclohexane > water.<sup>[3][14][15]</sup>

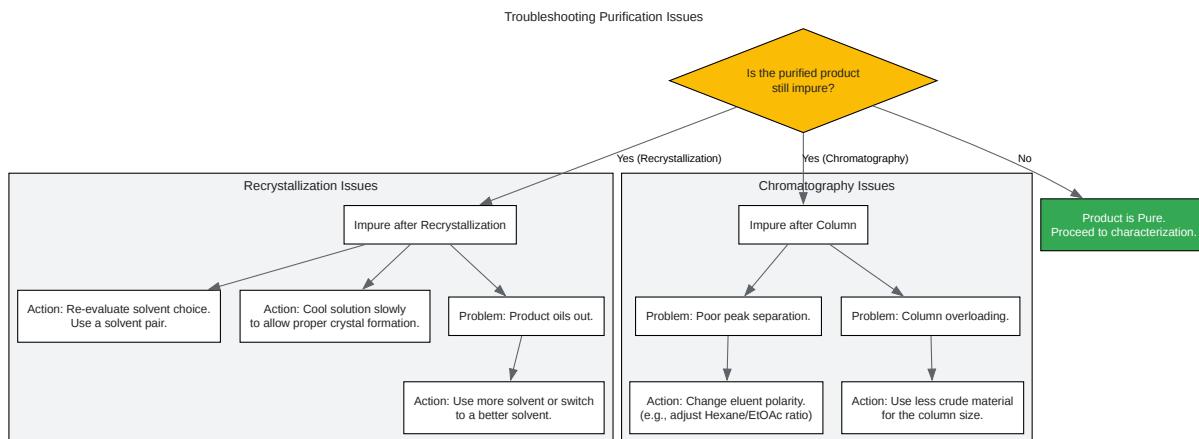
Solvent	Solubility
N-methyl pyrrolidone (NMP)	High
Ethyl Acetate	High
Acetonitrile	High
1,4-Dioxane	Moderate
Alcohols (Methanol, Ethanol, etc.)	Moderate to Low
Cyclohexane	Low
Water	Very Low / Insoluble

This table is a qualitative summary based on data from references [\[3\]](#)[\[14\]](#)[\[15\]](#).

## Visualized Workflows and Logic

## General Purification Workflow for Crude 4-Chloro-2-nitroaniline





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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)